

# Pioneering the Synthesis of Ethyl 2-Oxocyclohexaneglyoxylate: A Technical Guide

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## Compound of Interest

Compound Name: *Ethyl oxo(2-oxocyclohexyl)acetate*

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This technical guide delves into the historical discovery and seminal first synthesis of ethyl 2-oxocyclohexaneglyoxylate, more commonly known in chemical literature as ethyl 2-oxocyclohexanecarboxylate. This important bicyclic  $\beta$ -keto ester has served as a versatile building block in organic synthesis, contributing to the development of numerous complex molecules and pharmaceutical agents. This document provides a detailed account of the original experimental protocol, quantitative data from early reports, and a visualization of the foundational chemical transformation.

## Discovery and Attribution

The discovery and first synthesis of ethyl 2-oxocyclohexanecarboxylate are attributed to the German chemist Walter Dieckmann. His groundbreaking work on the intramolecular condensation of dicarboxylic acid esters, now famously known as the Dieckmann condensation, led to the formation of cyclic  $\beta$ -keto esters. The synthesis of the six-membered ring system of ethyl 2-oxocyclohexanecarboxylate was a key demonstration of this powerful cyclization reaction. Dieckmann's comprehensive investigations into this class of reactions were published in the late 19th and early 20th centuries, with the most pertinent details regarding this specific compound appearing in his 1901 publication in *Justus Liebigs Annalen der Chemie*.<sup>[1][2][3]</sup>

# First Synthesis: The Dieckmann Condensation of Diethyl Pimelate

The inaugural synthesis of ethyl 2-oxocyclohexanecarboxylate was achieved through the intramolecular cyclization of diethyl pimelate using a sodium metal suspension in a hydrocarbon solvent. This reaction elegantly demonstrates the principles of the Dieckmann condensation, where a diester undergoes an intramolecular Claisen condensation to yield a cyclic  $\beta$ -keto ester.

## Quantitative Data

The following table summarizes the key quantitative data from early reports on the synthesis of ethyl 2-oxocyclohexanecarboxylate.

Parameter	Value	Reference
Starting Material	Diethyl Pimelate	Dieckmann, 1901
Reagent	Sodium Metal	Dieckmann, 1901
Product	Ethyl 2-oxocyclohexanecarboxylate	Dieckmann, 1901
Boiling Point	129-131 °C (at 14 mmHg)	Dieckmann, 1901
Yield	Not explicitly stated in the initial report	-

## Experimental Protocol: The First Synthesis

The following protocol is based on the experimental description provided by Walter Dieckmann in his 1901 publication.

### Materials:

- Diethyl pimelate
- Sodium metal

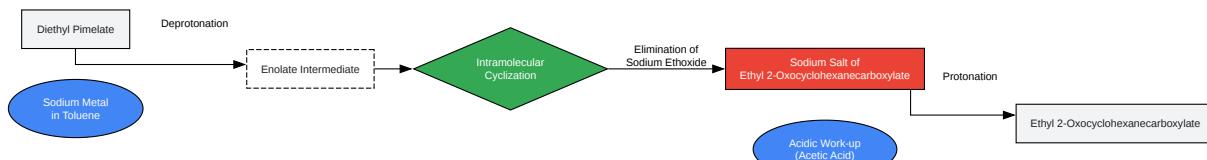
- Toluene (dry)
- Dilute Acetic Acid
- Ether
- Saturated sodium bisulfite solution
- Sodium sulfate (anhydrous)

Procedure:

- Preparation of Sodium Suspension: A suspension of finely divided sodium metal in dry toluene was prepared.
- Reaction Initiation: To the stirred sodium suspension, diethyl pimelate was added. The reaction mixture was then heated to initiate the condensation reaction.
- Reaction Completion and Work-up: The reaction was considered complete when the evolution of hydrogen gas ceased. The reaction mixture was then cooled, and the unreacted sodium was destroyed by the careful addition of moist ether, followed by water.
- Acidification and Extraction: The aqueous layer was separated and acidified with dilute acetic acid. The liberated  $\beta$ -keto ester was then extracted with ether.
- Purification: The ethereal extract was washed with a saturated sodium bisulfite solution to remove any aldehydic impurities, followed by washing with water. The organic layer was then dried over anhydrous sodium sulfate.
- Isolation of Product: The ether was removed by distillation, and the remaining oil was purified by vacuum distillation to yield ethyl 2-oxocyclohexanecarboxylate.

## Reaction Visualization

The logical flow of the first synthesis of ethyl 2-oxocyclohexanecarboxylate via the Dieckmann condensation is depicted in the following diagram.



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Caption: First synthesis of ethyl 2-oxocyclohexanecarboxylate.

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## References

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